

# Diethyl disulfide chemical properties and structure

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## Compound of Interest

Compound Name: Diethyl disulfide

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## Diethyl Disulfide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and analysis of **diethyl disulfide**. The information is intended to support researchers, scientists, and professionals in drug development and other scientific fields who work with this organosulfur compound.

## Chemical Properties and Structure

**Diethyl disulfide** (DEDS) is an organic disulfide with the chemical formula  $C_4H_{10}S_2$ .<sup>[1][2]</sup> It is a colorless to pale yellow liquid characterized by a strong, garlic-like or unpleasant odor.<sup>[1]</sup> The molecule consists of two ethyl groups attached to a disulfide linkage (-S-S-).

## Structure

- Molecular Formula:  $C_4H_{10}S_2$ <sup>[1][2]</sup>
- SMILES: CCSSCC<sup>[3]</sup>
- InChI Key: CETBSQOFQKLHHZ-UHFFFAOYSA-N<sup>[4]</sup>

- CAS Number: 110-81-6[2][4]

## Physicochemical Properties

The quantitative physicochemical properties of **diethyl disulfide** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	122.25 g/mol	[2]
Density	0.993 g/mL at 25 °C	[3]
Boiling Point	152-154 °C at 760 mmHg	[3]
Melting Point	-101.5 °C	[3]
Flash Point	40 °C (104 °F)	[1]
Refractive Index	1.506 at 20 °C	[3]
Vapor Pressure	4.28 mmHg at 25 °C	[3]
Solubility in Water	0.3 mg/mL at 25 °C	[3]
Solubility in Organic Solvents	Soluble in ethanol and ether	[1]
LogP (Octanol-Water Partition Coefficient)	2.44	

## Experimental Protocols

This section details the methodologies for the synthesis, purification, and analysis of **diethyl disulfide**.

### Synthesis of High-Purity Diethyl Disulfide

This protocol is adapted from a patented method for the preparation of high-purity **diethyl disulfide** from an ethanethiol-enriched raw material.[1]

Materials:

- Ethanethiol-enriched petrochemical raw material
- Sodium hydroxide (NaOH) solution
- Cobalt phthalocyanine catalyst
- Oxidant (e.g., air or oxygen)

#### Procedure:

- **Formation of Sodium Mercaptide:** Mix the ethanethiol-enriched raw material with NaOH solution in a volume ratio of 1:1 to 5:1 in a reaction vessel. Stir the mixture at 25-45 °C for 1-30 minutes to form a sodium mercaptide-containing alkaline solution.[\[1\]](#)
- **Catalytic Oxidation:** To the resulting solution, add the cobalt phthalocyanine catalyst and introduce the oxidant (air or oxygen). Maintain the reaction temperature at 35-40 °C and continue the reaction for 1-8 hours to yield a disulfide mixture.[\[1\]](#)
- **Primary Distillation:** Subject the disulfide mixture to a primary distillation to remove impurities and obtain a crude **diethyl disulfide** product.[\[1\]](#)
- **Rectification:** Purify the crude product by fractional distillation (rectification) to obtain high-purity **diethyl disulfide**.[\[1\]](#)

## Purification by Fractional Distillation

This is a general procedure for the purification of liquid organic compounds like **diethyl disulfide**.[\[5\]](#)

#### Apparatus:

- Round-bottom flask
- Fractionating column (e.g., Vigreux column)
- Distillation head with a thermometer
- Condenser

- Receiving flask
- Heating mantle
- Stirring bar or boiling chips

#### Procedure:

- Setup: Assemble the fractional distillation apparatus. Place the crude **diethyl disulfide** in the round-bottom flask with a stirring bar or boiling chips.
- Heating: Gently heat the flask using a heating mantle. The temperature should be gradually increased to bring the liquid to a boil.
- Distillation: As the vapor rises through the fractionating column, a temperature gradient will be established. The vapor of the lower-boiling component (**diethyl disulfide**) will reach the top of the column first.<sup>[5]</sup>
- Collection: The vapor will then pass into the condenser, where it will cool and liquefy, and be collected in the receiving flask. Monitor the temperature at the distillation head; it should remain constant during the collection of the pure fraction.
- Completion: Once the majority of the **diethyl disulfide** has been distilled, the temperature may drop or fluctuate. At this point, stop the distillation.

## Analysis by Gas Chromatography (GC)

This protocol outlines the parameters for the analysis of **diethyl disulfide** using a gas chromatograph with a sulfur chemiluminescence detector (SCD).<sup>[6][7]</sup>

#### Instrumentation:

- Gas chromatograph equipped with an SCD
- DB-Sulfur SCD GC column (e.g., 60 m x 0.32 mm ID, 4.2  $\mu$ m film)<sup>[7]</sup>
- Autosampler

## GC Conditions:

- Injection Volume: 1  $\mu$ L
- Inlet Temperature: 250  $^{\circ}$ C
- Carrier Gas: Helium
- Oven Temperature Program:
  - Initial temperature: 35  $^{\circ}$ C, hold for 5 minutes
  - Ramp: 10  $^{\circ}$ C/min to 250  $^{\circ}$ C
  - Hold at 250  $^{\circ}$ C for 5 minutes
- Detector Temperature: 800  $^{\circ}$ C

## Analysis by NMR Spectroscopy

### 2.4.1. Sample Preparation for $^1\text{H}$ NMR[8][9]

- Weigh 5-10 mg of the **diethyl disulfide** sample.
- Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform ( $\text{CDCl}_3$ ).
- Transfer the solution to a 5 mm NMR tube.

### 2.4.2. $^1\text{H}$ NMR Data Acquisition[9]

- Spectrometer: 300-500 MHz NMR spectrometer
- Pulse Program: Standard single-pulse sequence
- Number of Scans: 8-16
- Relaxation Delay: 1-2 seconds
- Spectral Width: 0-10 ppm

Expected  $^1\text{H}$  NMR Spectral Data (in  $\text{CDCl}_3$ ):

- Triplet at  $\sim 1.3$  ppm ( $\text{CH}_3$ )
- Quartet at  $\sim 2.7$  ppm ( $\text{CH}_2$ )

## Analysis by FT-IR Spectroscopy

### 2.5.1. Sample Preparation (Neat Liquid)[\[10\]](#)[\[11\]](#)

- Place a small drop of **diethyl disulfide** onto a clean, dry salt plate (e.g., KBr or NaCl).
- Place a second salt plate on top of the first to create a thin liquid film between the plates.
- Mount the plates in the FT-IR sample holder.

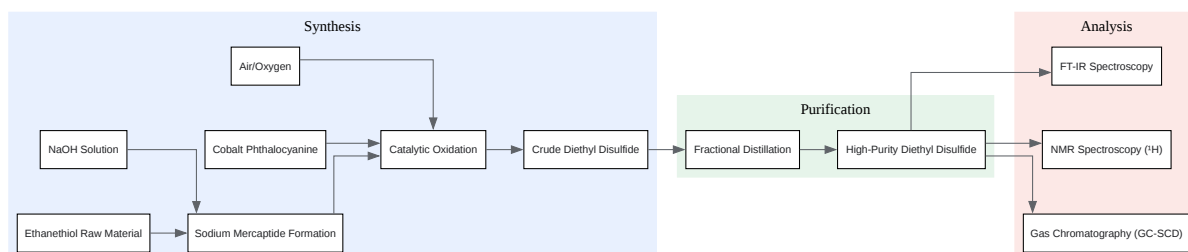
### 2.5.2. FT-IR Data Acquisition

- Instrument: FT-IR spectrometer
- Scan Range:  $4000\text{--}400\text{ cm}^{-1}$
- Number of Scans: 16-32
- Resolution:  $4\text{ cm}^{-1}$

## Signaling Pathways and Logical Relationships

While specific biological signaling pathways involving **diethyl disulfide** are not extensively documented, its chemical nature as a disulfide suggests its potential interaction with biological systems through thiol-disulfide exchange reactions. These reactions are crucial in various cellular processes, including protein folding and redox signaling.[\[12\]](#)[\[13\]](#) The general mechanism involves the reaction of a thiolate with a disulfide bond, leading to the formation of a new disulfide and a new thiolate.

A logical workflow for the synthesis and characterization of **diethyl disulfide** is presented below.



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Workflow for the synthesis and analysis of **diethyl disulfide**.

## Safety and Handling

**Diethyl disulfide** is a flammable liquid and vapor.[3] It can cause skin and serious eye irritation.[3] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. Store in a cool, dry, well-ventilated place away from sources of ignition.

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## References

- 1. CN103880722A - Method for preparing high-purity diethyl disulfide - Google Patents [patents.google.com]
- 2. scbt.com [scbt.com]

- 3. Diethyl disulfide | C<sub>4</sub>H<sub>10</sub>S<sub>2</sub> | CID 8077 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Diethyl disulfide [webbook.nist.gov]
- 5. Purification [chem.rochester.edu]
- 6. gcms.cz [gcms.cz]
- 7. agilent.com [agilent.com]
- 8. research.reading.ac.uk [research.reading.ac.uk]
- 9. benchchem.com [benchchem.com]
- 10. eng.uc.edu [eng.uc.edu]
- 11. drawellanalytical.com [drawellanalytical.com]
- 12. Thiol-disulfide exchange in signaling: disulfide bonds as a switch - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Kinetics and Mechanisms of Thiol–Disulfide Exchange Covering Direct Substitution and Thiol Oxidation-Mediated Pathways - PMC [pmc.ncbi.nlm.nih.gov]
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